An In-depth Technical Guide to Methyl 2-Pentenoate

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Compound of Interest

Compound Name:	*Methyl 2-pentenoate*
CAS No.:	*15790-88-2*
Cat. No.:	*B3419799*

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This technical guide provides a comprehensive overview of **methyl 2-pentenoate**, including its chemical identifiers, physicochemical properties, and detailed synthesis protocols. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identifiers

Methyl 2-pentenoate is an organic compound, specifically an unsaturated ester. It exists as two geometric isomers, (E)- and (Z)- (or trans- and cis-). The identifiers for these compounds can sometimes be inconsistent across different databases. The following tables summarize the key identifiers for **methyl 2-pentenoate** and its isomers.

Table 1: CAS Numbers and Identifiers for **Methyl 2-Pentenoate**

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Identifier Type	(E)-Methyl 2-pentenoate	(Z)-Methyl 2-pentenoate	General/Unspecified
CAS Number	15790-88-2[1][2][3], 818-59-7[4][5][6][7]	Not explicitly found	58625-96-0[8][9][10]
IUPAC Name	methyl (E)-pent-2-enoate[4][7]	methyl (Z)-pent-2-enoate	Methyl 2-pentenoate[8][9]
Synonyms	Methyl trans-2-pentenoate[2][4], (E)-methyl pent-2-enoate[4]	Methyl cis-2-pentenoate	Methyl 3-ethylacrylate[4][9], 1-(Methoxycarbonyl)but-1-ene[4][9]
Molecular Formula	C6H10O2[1][2][3][9]	C6H10O2	C6H10O2[8][9]
InChIKey	MBAHGFJTIVZLFB-SNAWJCMRSA-N[3][4]	Not explicitly found	Not explicitly found
SMILES	CC/C=C/C(=O)OC[4]	Not explicitly found	Not explicitly found

Note: The CAS number 58625-96-0 is sometimes ambiguously assigned. Some sources also incorrectly associate it with ethyl (E)-2-methylpent-2-enoate[8][11].

Physicochemical Properties

The following table outlines the key physicochemical properties of **methyl 2-pentenoate**.

Table 2: Physicochemical Properties of **Methyl 2-Pentenoate**

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Property	Value	Source
Molecular Weight	114.14 g/mol	[8][9]
Density	0.9113 g/cm³ (estimate)	[1]
Boiling Point	81-82 °C at 45 mmHg	[1]
Refractive Index	1.430 - 1.432 at 20°C	[1][3]
Appearance	Colorless to pale yellow liquid	[8]

Experimental Protocols

A common method for the synthesis of **methyl 2-pentenoate** is through the Fischer esterification of 2-pentenoic acid with methanol in the presence of an acid catalyst. Below is a detailed protocol for this synthesis.

Synthesis of **Methyl 2-Pentenoate** via Fischer Esterification

Materials:

- 2-pentenoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Diethyl ether
- Round-bottom flask
- Reflux condenser

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- Separatory funnel
- Beakers and Erlenmeyer flasks
- Heating mantle
- Rotary evaporator

Procedure:

- Reaction Setup: In a dry round-bottom flask, dissolve 2-pentenoic acid in an excess of anhydrous methanol (typically 3-5 equivalents).
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total volume) to the solution while stirring.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. Allow the reaction to proceed for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature.
- Quenching: Carefully pour the reaction mixture into a separatory funnel containing a saturated sodium bicarbonate solution to neutralize the excess acid. Be cautious as carbon dioxide gas will be evolved.
- Extraction: Extract the aqueous layer with diethyl ether (3 x 50 mL). Combine the organic layers.
- Washing: Wash the combined organic layers with saturated sodium chloride solution (brine) to remove any remaining water-soluble impurities.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent using a rotary evaporator.

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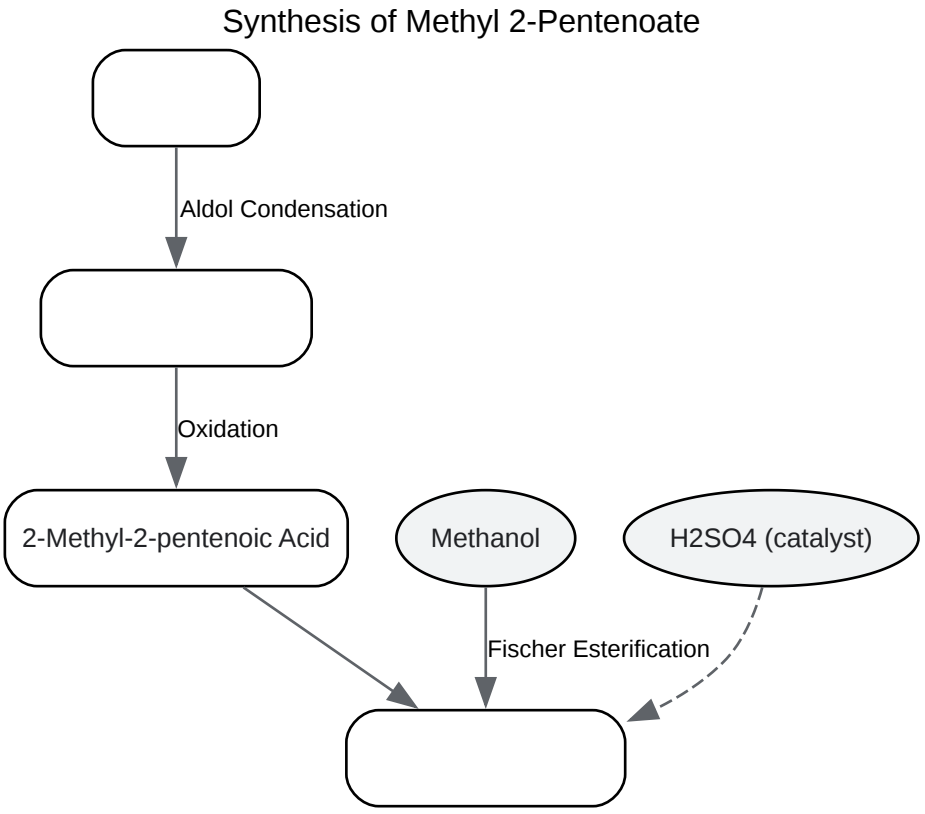
- Purification: The crude product can be purified by fractional distillation to yield pure **methyl 2-pentenoate**.

Synthesis Workflow

The following diagram illustrates the synthesis pathway for **methyl 2-pentenoate** from n-propanal, which is a common starting material for the precursor, 2-pentenoic acid.



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Caption: Synthesis workflow for **methyl 2-pentenoate**.

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